Application Notes and Protocols for 17-Hydroxyisolathyrol Experiments

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Compound of Interest

Compound Name: *17-Hydroxyisolathyrol*

Cat. No.: *B15594539*

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These application notes provide a comprehensive guide for conducting cell culture experiments with **17-Hydroxyisolathyrol**, a macrocyclic lathyrol diterpenoid isolated from the seeds of Euphorbia lathyris. The protocols detailed below are based on established methodologies for similar bioactive compounds and aim to facilitate research into the therapeutic potential of **17-Hydroxyisolathyrol**, particularly its anti-inflammatory and potential anti-cancer properties.

Introduction

17-Hydroxyisolathyrol belongs to the lathyrane family of diterpenoids, a class of natural products known for a wide range of biological activities. Evidence suggests that lathyrane diterpenoids from Euphorbia lathyris possess significant anti-inflammatory properties, primarily through the inhibition of the NF-κB signaling pathway.[1][2][3][4] This pathway is a key regulator of inflammation, and its dysregulation is implicated in various diseases, including cancer. These notes provide detailed protocols for investigating the effects of **17-Hydroxyisolathyrol** on cell viability and the NF-κB signaling pathway. While specific quantitative data for **17-Hydroxyisolathyrol** is limited in publicly available literature, data from closely related lathyrane diterpenoids are presented to provide a relevant starting point for experimental design.

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Data Presentation

The following table summarizes the inhibitory concentrations (IC50) of various lathyrane diterpenoids on nitric oxide (NO) production in lipopolysaccharide (LPS)-stimulated RAW264.7 macrophage cells. This data is indicative of the potent anti-inflammatory activity of this class of compounds and can be used to estimate the effective concentration range for **17-Hydroxyisolathyrol** in initial experiments.

Compound	Cell Line	Assay	IC50 (μM)	Reference
Lathyrane Diterpenoid Hybrid (8d1)	RAW264.7	NO Production	1.55 ± 0.68	[1]
Lathyrane Diterpenoids (compounds 1-3, 7, 9, 11, 13, 14, 16)	RAW264.7	NO Production	2.6 - 26.0	[3]

Mandatory Visualization

Signaling Pathway Diagram

The following diagram illustrates the proposed mechanism of action for **17-Hydroxyisolathyrol** in inhibiting the NF-κB signaling pathway, based on studies of related lathyrane diterpenoids.

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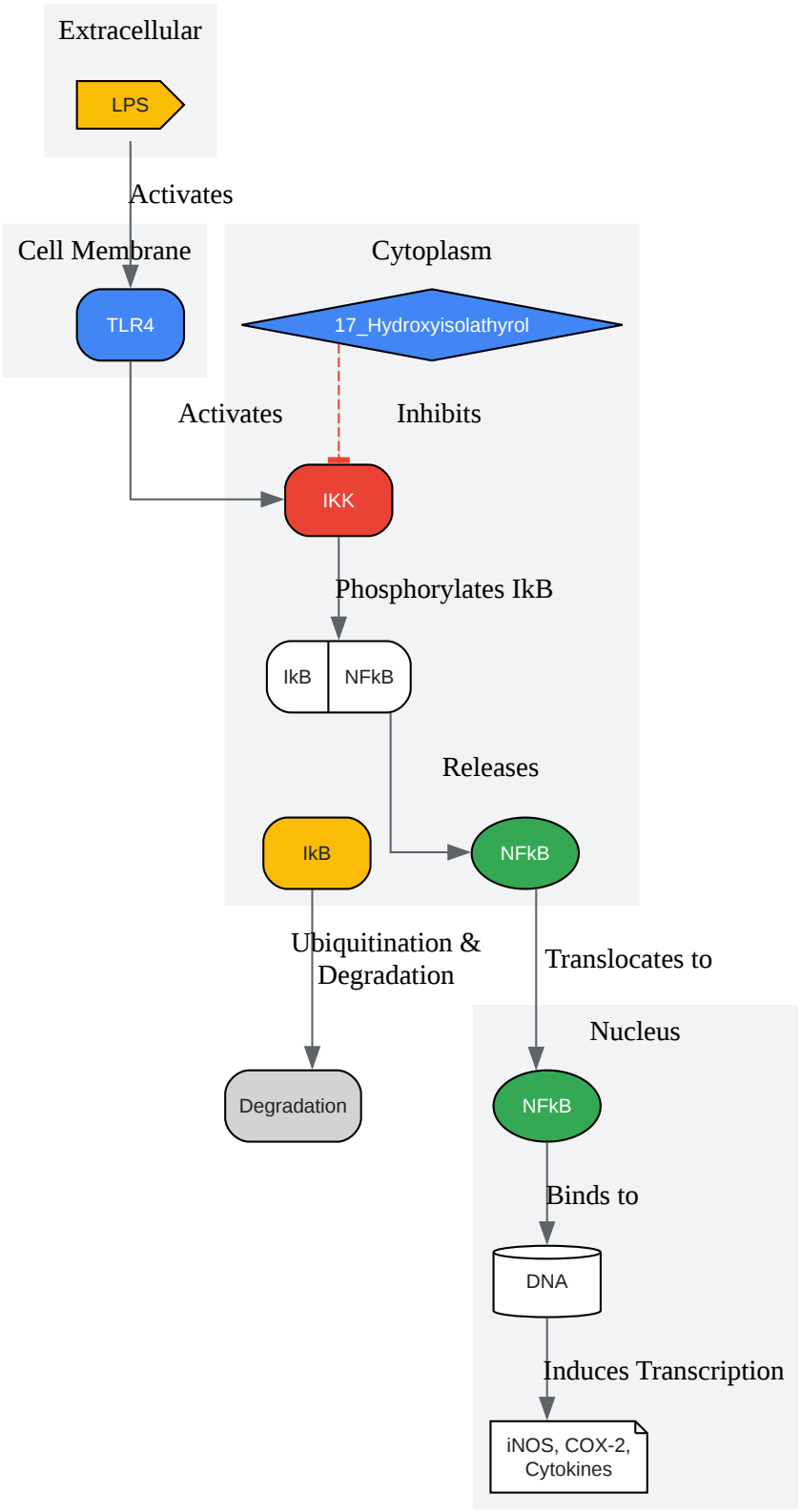

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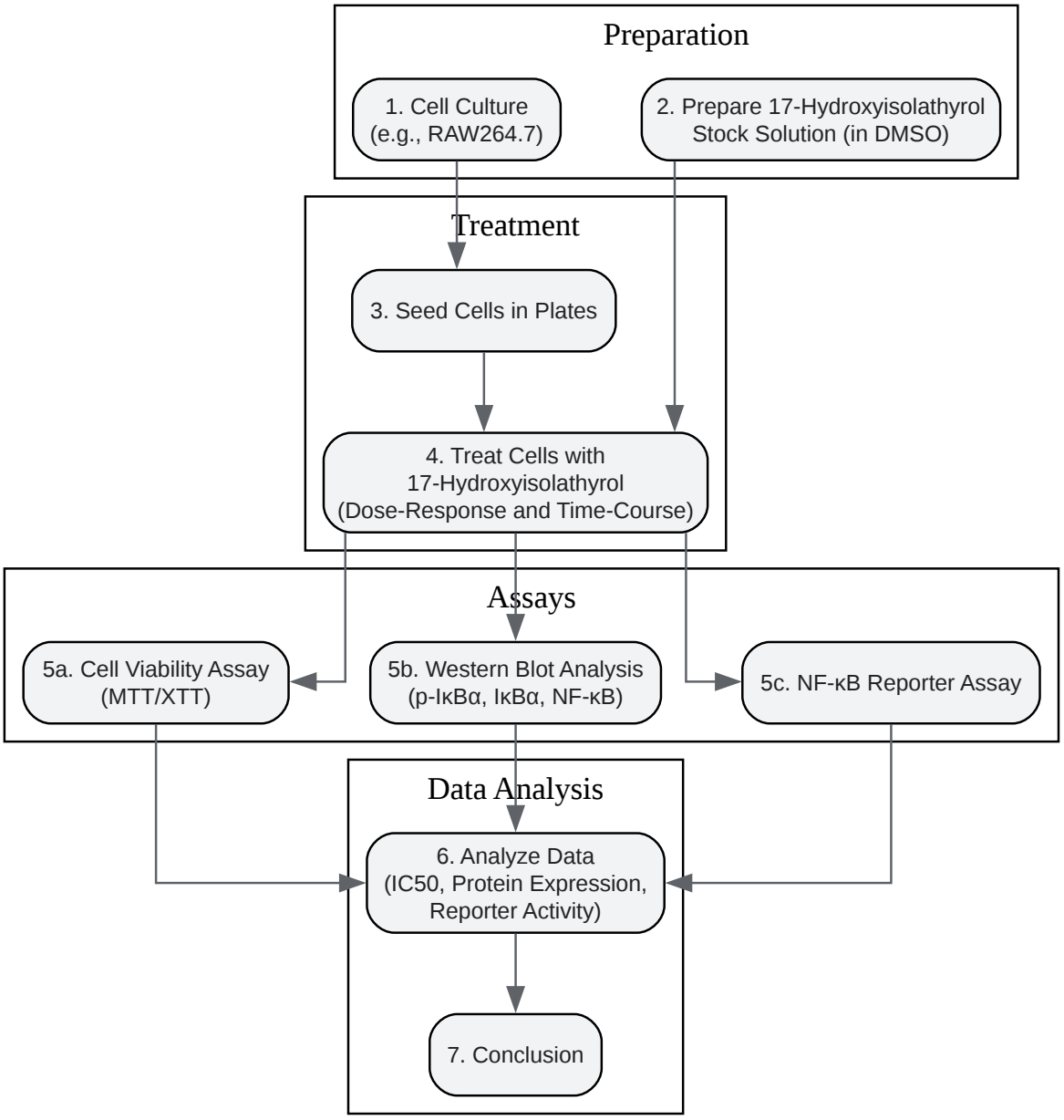

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References

- 1. scienceopen.com [scienceopen.com]
- 2. New lathyrane diterpenoid hybrids have anti-inflammatory activity through the NF-κB signaling pathway and autophagy – ScienceOpen [scienceopen.com]
- 3. Anti-inflammatory Lathyrane Diterpenoids from Euphorbia lathyris - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. consensus.app [consensus.app]

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